

4'-Hydroxy-4-nitrobenzanilide molecular weight and formula

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-nitrobenzamide

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An In-depth Technical Guide to 4'-Hydroxy-4-nitrobenzanilide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 4'-Hydroxy-4-nitrobenzanilide, a nitro-containing aromatic amide. While specific data for this compound is not extensively documented in major chemical databases, this guide synthesizes available information on its structural analogue, **N-(4-Hydroxyphenyl)-4-nitrobenzamide**, and related isomers to present a detailed profile. This document covers its molecular structure, physicochemical properties, a probable synthesis protocol, potential applications, and safety considerations. The information herein is intended to serve as a foundational resource for researchers and professionals in organic synthesis, materials science, and drug discovery.

Molecular and Physicochemical Profile

4'-Hydroxy-4-nitrobenzanilide is a derivative of benzanilide, characterized by a hydroxyl group at the 4' position and a nitro group at the 4 position of the phenyl rings.

Molecular Formula and Weight

Based on its structure, the molecular formula and weight have been determined.

- Molecular Formula: $C_{13}H_{10}N_2O_4$
- Molecular Weight: 258.23 g/mol [1]

Property	Value	Source
Molecular Formula	$C_{13}H_{10}N_2O_4$	Inferred from structure; supported by isomer data[1]
Molecular Weight	258.23 g/mol	Inferred from structure; supported by isomer data[1]
IUPAC Name	N-(4-hydroxyphenyl)-4-nitrobenzamide	[2]

Structural Representation



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Caption: Synthesis of 4'-Hydroxy-4-nitrobenzanilide.

Step-by-Step Methodology

The following protocol is based on a reported synthesis:[2]

- **Reaction Setup:** In a three-necked, round-bottomed flask equipped with a condenser, nitrogen inlet, and magnetic stirrer, dissolve 4-aminophenol (1 equivalent) in dry dichloromethane.
- **Base Addition:** Add triethylamine (1 equivalent) to the reaction mixture. A few drops of N,N-dimethylformamide (DMF) can be added as a catalyst.
- **Cooling:** Cool the mixture to 0-5 °C using an ice bath with continuous stirring for 30-45 minutes.
- **Acylation:** Dissolve 4-nitrobenzoyl chloride (1 equivalent) in dry dichloromethane and add it dropwise to the cooled reaction mixture.
- **Reflux:** After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for approximately 45 minutes.
- **Work-up:** Cool the flask to room temperature and pour the contents into water. Let it stand for 24 hours to allow for precipitation.
- **Purification:** Filter the resulting precipitate. Wash the solid with hot water, followed by a 5% sodium hydroxide solution, and finally with hot water again. Dry the purified product under a vacuum. The crude product can be recrystallized from an ethanol and dichloromethane mixture.

Potential Applications and Research Interest

While specific applications for 4'-Hydroxy-4-nitrobenzanilide are not widely documented, its chemical structure suggests several areas of potential utility for researchers.

Polymer Science

Aromatic amides containing polar groups are known to enhance the properties of polymers. Related benzanilide structures are used to improve the solubility and thermal stability of high-performance polymers like polyimides.^[2] The hydroxyl and nitro groups in 4'-Hydroxy-4-nitrobenzanilide could be leveraged to modify polymer backbones, potentially enhancing properties such as:

- **Solubility:** The polar functional groups may increase solubility in a wider range of organic solvents.
- **Thermal Stability:** The rigid aromatic structure can contribute to a higher glass transition temperature and improved thermal stability.
- **Adhesion:** The hydrogen-bonding capabilities of the hydroxyl and amide groups could improve adhesion to various substrates.

Pharmaceutical and Medicinal Chemistry

The nitroaromatic and phenolic moieties are present in a variety of bioactive molecules. Nitroaromatic compounds have been investigated for a range of therapeutic applications, including as antibacterial and anticancer agents.[3] The benzanilide scaffold is also a common feature in many pharmaceutical compounds. Therefore, 4'-Hydroxy-4-nitrobenzanilide could serve as a valuable intermediate or a starting point for the synthesis of novel drug candidates.

Precursor for Dyes and Pigments

The chromophoric nitro group and the auxochromic hydroxyl group make this molecule a potential precursor for the synthesis of azo dyes and other colorants. The amide linkage provides stability, which is a desirable characteristic for pigments.

Safety and Handling

Specific safety data for 4'-Hydroxy-4-nitrobenzanilide is not readily available. Therefore, precautions should be based on the data for structurally similar compounds, such as 2'-Hydroxy-4'-nitrobenzanilide and other nitroaromatic compounds.

Hazard Category	Precautionary Measures	Reference
Eye Irritation	Causes serious eye irritation. Wear protective eyeglasses or chemical safety goggles.	[1]
Skin Irritation	May cause skin irritation. Handle with gloves and wash skin thoroughly after handling.	
Inhalation	May cause respiratory irritation. Avoid breathing dust and use in a well-ventilated area.	
Ingestion	Do not ingest. If swallowed, seek immediate medical assistance.	[4]

First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

Storage and Disposal

- Storage: Store in a well-ventilated place. Keep the container tightly closed and in a dry, cool environment.[4]

- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Conclusion

4'-Hydroxy-4-nitrobenzanilide is a compound with significant potential in materials science and medicinal chemistry. While comprehensive data is still emerging, this guide provides a foundational understanding of its properties, synthesis, and safe handling based on available information for structurally related molecules. Further research into this compound is warranted to fully explore its potential applications.

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